

"phase diagram of argon at high pressures and temperatures"

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An In-depth Technical Guide to the Phase Diagram of **Argon** at High Pressures and Temperatures

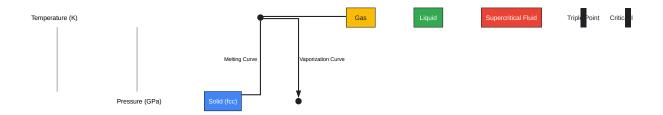
Introduction

Argon (Ar), an inert noble gas, is the third most abundant gas in Earth's atmosphere.[1] Its simple atomic structure and chemical inertness make it a model system for fundamental studies in condensed matter physics and materials science. Understanding the phase diagram of **argon**, particularly under high-pressure and high-temperature conditions, is crucial for a range of applications, from its use as a pressure-transmitting medium in scientific experiments to its role in high-temperature industrial processes like arc welding and crystal growth.[1][2] This guide provides a detailed overview of **argon**'s phase behavior at extreme conditions, summarizes key quantitative data, and describes the experimental protocols used to obtain this information.

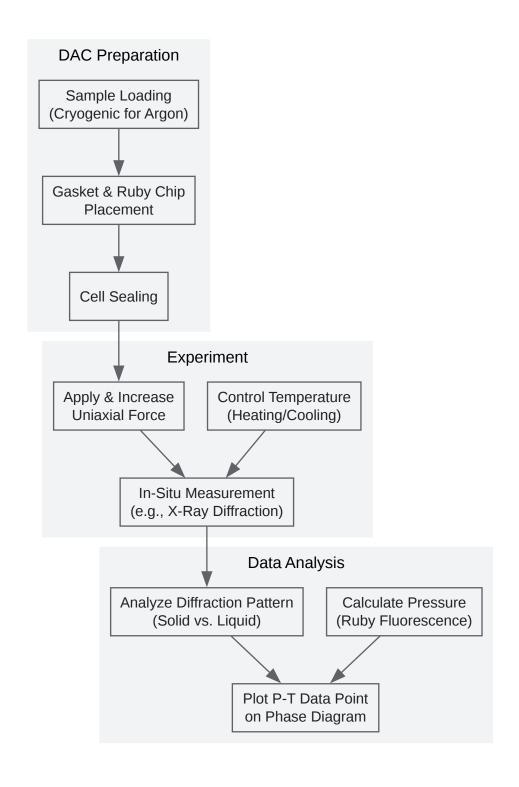
The Phase Diagram of Argon

The phase diagram of **argon** maps the states of the element—solid, liquid, and gas—as a function of pressure and temperature.[3][4] At ambient pressure, **argon** solidifies and liquefies at very low temperatures.[5] The solid phase of **argon** primarily adopts a stable face-centered cubic (fcc) crystal structure, which persists to very high pressures before melting occurs.[6] Key features of the phase diagram include the triple point, where solid, liquid, and gas coexist in equilibrium, and the critical point, beyond which the distinction between liquid and gas phases disappears, leading to a supercritical fluid state.[1][3]









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